

# Using Quivin to Study Purinergic Receptor Pathways: Application Notes and Protocols

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## Compound of Interest

Compound Name: Quivin  
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## Introduction

Purinergic signaling, mediated by extracellular nucleotides like ATP and their receptors, plays a crucial role in a vast array of physiological and pathological processes.[1][2] The two main families of purinergic receptors are the P1 receptors, which are activated by adenosine, and the P2 receptors, which are activated by ATP and other nucleotides.[1][3][4] The P2 receptor family is further divided into two subfamilies: the P2Y receptors, which are G protein-coupled receptors, and the P2X receptors, which are ligand-gated ion channels.[1][5][6]

Among the seven subtypes of P2X receptors, the P2X7 receptor (P2X7R) stands out due to its unique properties and involvement in inflammation, neuropathic pain, and neurodegenerative diseases.[7][8][9] Activation of P2X7R by high concentrations of extracellular ATP, typically found at sites of tissue damage and inflammation, leads to the opening of a non-selective cation channel.[9][10] Prolonged activation results in the formation of a larger pore, allowing the passage of molecules up to 900 Da, which triggers downstream signaling cascades, including the release of pro-inflammatory cytokines like IL-1 $\beta$ . [7][8]

This application note describes the use of **Quivin**, a novel, potent, and selective antagonist of the P2X7 receptor, as a tool to investigate purinergic signaling pathways. We provide detailed protocols for key in vitro assays to characterize the inhibitory effects of **Quivin** on P2X7R function.

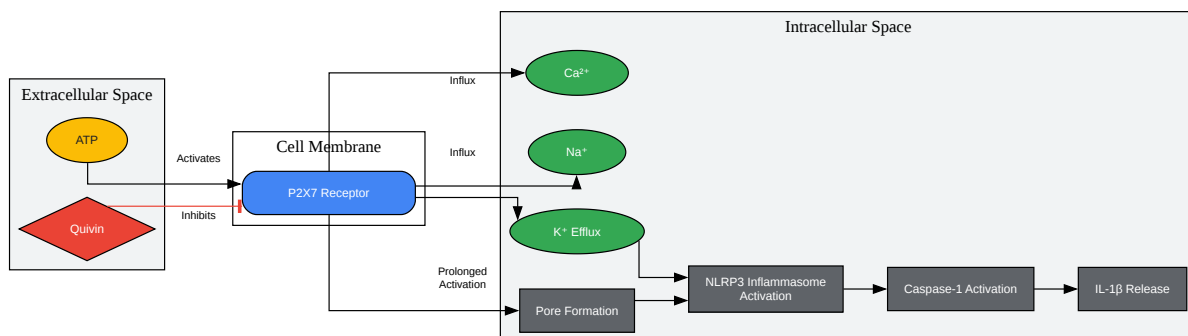
## Quivin: A Selective P2X7 Receptor Antagonist

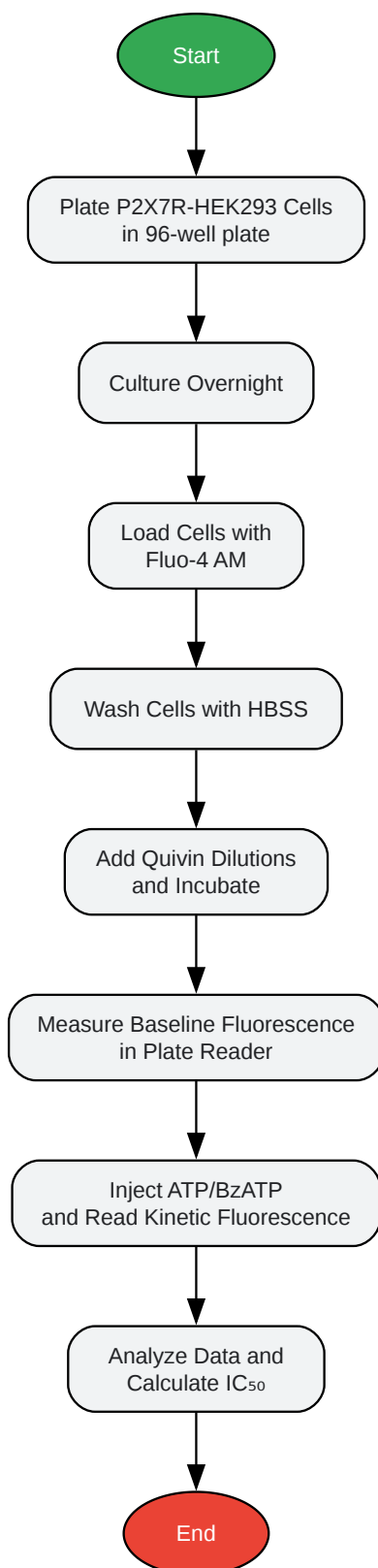
**Quivin** is a small molecule inhibitor designed for high-affinity and selective blockade of the P2X7 receptor. Its utility in studying purinergic signaling stems from its ability to potently inhibit ATP-induced cellular responses mediated by P2X7R. The table below summarizes the pharmacological properties of **Quivin** in comparison to other known P2X7R antagonists.

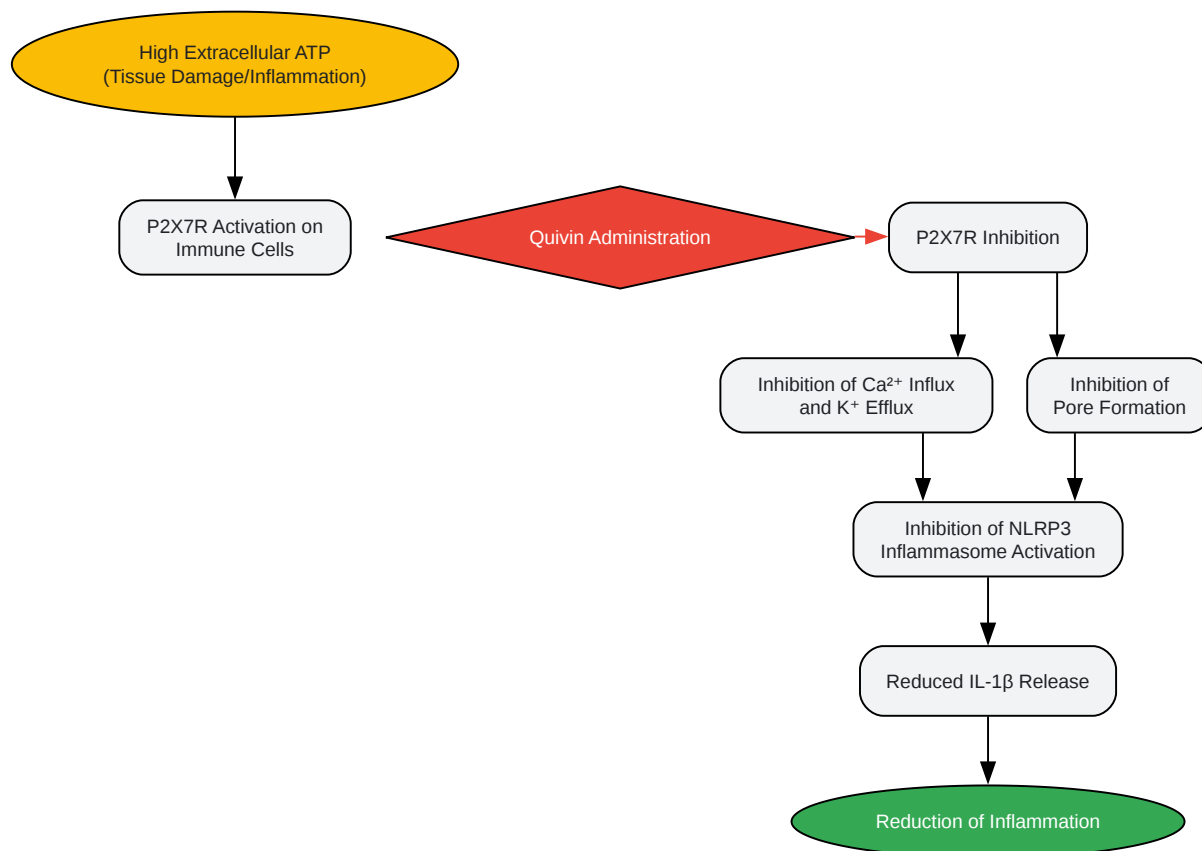
Compound	Target	IC <sub>50</sub> (Human) [nM]	IC <sub>50</sub> (Rat) [nM]	Selectivity Profile
Quivin	P2X7R	15	35	>1000-fold selective over other P2X and P2Y receptors
A-740003	P2X7R	40	18	Highly selective for P2X7R
A-438079	P2X7R	110	28	Highly selective for P2X7R
AZ10606120	P2X7R	~10	~10	Selective for P2X7R

## P2X7 Receptor Signaling Pathway and Inhibition by Quivin

The following diagram illustrates the signaling cascade initiated by ATP binding to the P2X7 receptor and the mechanism of inhibition by **Quivin**.







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## References

- 1. Purine and purinergic receptors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [2. Purinergic signalling - Wikipedia \[en.wikipedia.org\]](#)
- [3. Purinergic Receptors - Basic Neurochemistry - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [4. Purinergic receptor - Wikipedia \[en.wikipedia.org\]](#)
- [5. geneglobe.qiagen.com \[geneglobe.qiagen.com\]](#)
- [6. What are Purinergic receptor modulators and how do they work? \[synapse.patsnap.com\]](#)
- [7. Discovery of P2X7 receptor-selective antagonists offers new insights into P2X7 receptor function and indicates a role in chronic pain states - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Novel P2X7 receptor antagonists ease the pain - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Frontiers | Advancements in P2X7 Antagonists: From Mechanistic Insights to Therapeutic Applications \[frontiersin.org\]](#)
- [10. Protocol for Evaluating In Vivo the Activation of the P2RX7 Immunomodulator - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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